

Application Notes and Protocols for JH-Xii-03-02

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Compound of Interest

Compound Name: JH-Xii-03-02

Cat. No.: B12381554

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Introduction

JH-Xii-03-02 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Leucine-Rich Repeat Kinase 2 (LRRK2).^{[1][2][3][4]} Mutations in the LRRK2 gene are a significant genetic factor in both familial and sporadic Parkinson's disease.^[5] **JH-Xii-03-02** functions by forming a ternary complex with LRRK2 and the E3 ubiquitin ligase cereblon, leading to the ubiquitination and subsequent proteasomal degradation of the LRRK2 protein. This application note provides detailed protocols for the preparation of **JH-Xii-03-02** stock solutions, along with relevant technical data and pathway information to facilitate its use in research settings.

Physicochemical and Pharmacological Data

A summary of the key quantitative data for **JH-Xii-03-02** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	853.92 g/mol	[1]
Formula	C ₄₃ H ₅₁ N ₉ O ₁₀	[1]
Appearance	Solid powder	
Solubility	Soluble in DMSO (up to 100 mg/mL or 117.11 mM)	[1]
IC ₅₀ (LRRK2)	1 nM (for both wild-type and G2019S mutant LRRK2)	[1]
Degradation	Potent degradation of LRRK2 observed at 1 μM in MEF cells (48h)	[1]
Storage (Solid)	Store at -20°C for long-term storage.	
Storage (in Solvent)	Store at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3]

Experimental Protocols

Preparation of a 10 mM Stock Solution of JH-Xii-03-02 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JH-Xii-03-02** in dimethyl sulfoxide (DMSO). It is crucial to use high-quality, anhydrous DMSO to ensure the stability and solubility of the compound.

Materials:

- **JH-Xii-03-02** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

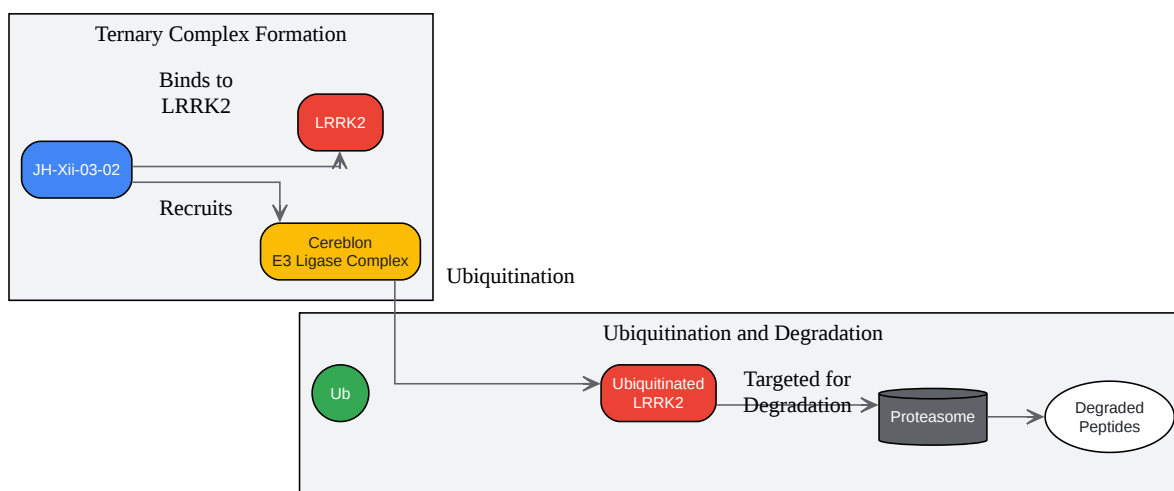
- **Equilibrate the Compound:** Before opening, allow the vial of **JH-Xii-03-02** to warm to room temperature to prevent condensation of moisture.
- **Weigh the Compound:** Carefully weigh the desired amount of **JH-Xii-03-02** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.854 mg of **JH-Xii-03-02** (Molecular Weight = 853.92 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **JH-Xii-03-02**. For the example above, add 100 μ L of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly. If necessary, sonicate the vial in a water bath for a few minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles are present.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months).[3] For short-term storage, -20°C can be used, but the stability may be reduced.

Note on Handling:

- PROTAC molecules can be sensitive to moisture and light. Handle the solid compound and stock solutions in a clean, dry environment and protect from light where possible.
- Always use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds.

Visualizations

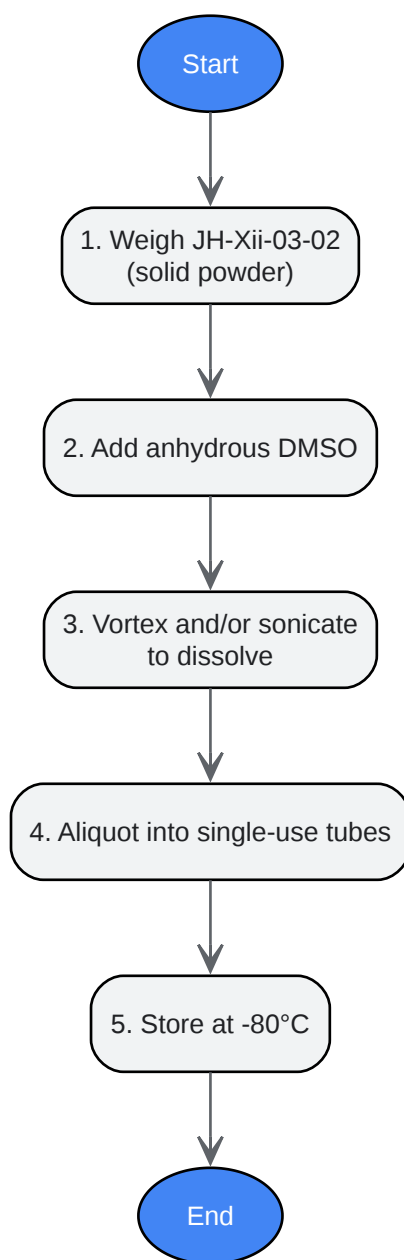
Signaling Pathway of LRRK2 Degradation by JH-Xii-03-02



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Caption: Mechanism of LRRK2 degradation induced by **JH-Xii-03-02**.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **JH-Xii-03-02** stock solution.

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References

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